Technical Guide: Spectroscopic Characterization of 1-(2,3-Dimethylphenyl)propan-1-amine

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Compound of Interest

Compound Name:	*1-(2,3-Dimethylphenyl)propan-1-amine*
Cat. No.:	*B13002832*

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Compound Identity & Significance

1-(2,3-Dimethylphenyl)propan-1-amine is a primary benzylic amine characterized by a propyl chain attached to a 2,3-disubstituted benzene ring, with the amino group located at the benzylic (C1) position.

- IUPAC Name: **1-(2,3-Dimethylphenyl)propan-1-amine**
- Molecular Formula: C

  H

  N[1]
- Molecular Weight: 163.26 g/mol
- Key Structural Feature: The amine is attached to the carbon adjacent to the aromatic ring (benzylic), distinguishing it from amphetamine derivatives where the amine is at the C2 position (phenethylamines).

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- CAS Number (HCl salt): 1213152-85-2[2]

This compound is of particular interest in forensic toxicology and drug design as a positional isomer of dimethylated amphetamines and cathinone precursors. Its correct identification requires distinguishing it from the 2,4-, 2,5-, and 3,4-dimethyl isomers, as well as the regioisomer 2-(2,3-dimethylphenyl)propan-1-amine.

Synthesis Protocol: Reductive Amination

To generate a verifiable standard for spectroscopic analysis, the most robust synthetic route is the reductive amination of the corresponding ketone. This method ensures the amine is installed exclusively at the C1 position.

Reagents & Precursors

- Precursor: 2,3-Dimethylpropiophenone (CAS 35028-14-9).[3]
- Ammonium Source: Ammonium Acetate (NH

  OAc).
- Reducing Agent: Sodium Cyanoborohydride (NaBH

  CN).
- Solvent: Anhydrous Methanol (MeOH).

Step-by-Step Methodology

- Imine Formation: Dissolve 2,3-dimethylpropiophenone (1.0 eq) and NH

  OAc (10.0 eq) in anhydrous MeOH. Stir at room temperature for 1 hour to establish the ketone-imine equilibrium.
- Reduction: Cool the solution to 0°C. Slowly add NaBH

  CN (1.5 eq) portion-wise to prevent vigorous exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 24 hours. The high excess of ammonium acetate drives the equilibrium toward the amine.

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- Workup: Quench with 1M HCl (to decompose excess hydride and protonate the amine). Extract non-basic impurities with diethyl ether. Basify the aqueous layer to pH >12 with NaOH pellets.
- Isolation: Extract the free base amine into dichloromethane (DCM), dry over MgSO

  , and concentrate in vacuo.
- Purification: Convert to the HCl salt using ethereal HCl for recrystallization and long-term stability.

Synthesis Workflow Diagram

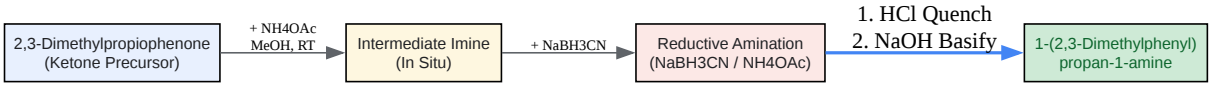

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Figure 1: Reductive amination pathway for the synthesis of **1-(2,3-dimethylphenyl)propan-1-amine**.

Spectroscopic Data Profile

A. Mass Spectrometry (GC-MS)

The mass spectral fragmentation of benzylic amines is dominated by

-cleavage, driven by the stability of the resulting iminium ion. This is the primary diagnostic tool for confirming the C1-amine structure.

- Molecular Ion (M+):

  163 (Weak intensity, typical for aliphatic amines).
- Base Peak (100%):

  134.
  - Mechanism: Loss of the ethyl group (M - 29).

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- Fragment Structure:

  (2,3-dimethylbenzyliminium ion).

- Significance: This peak distinguishes the C1-amine (loss of ethyl) from the C2-amine (amphetamine analog), where

  -cleavage would yield

  44 (

).

- Minor Peaks:
  - 146 (Loss of NH

    , M-17).
  - 105 (2,3-Dimethylphenyl cation / Xylyl cation).
  - 91 (Tropylium ion rearrangement).

MS Fragmentation Pathway

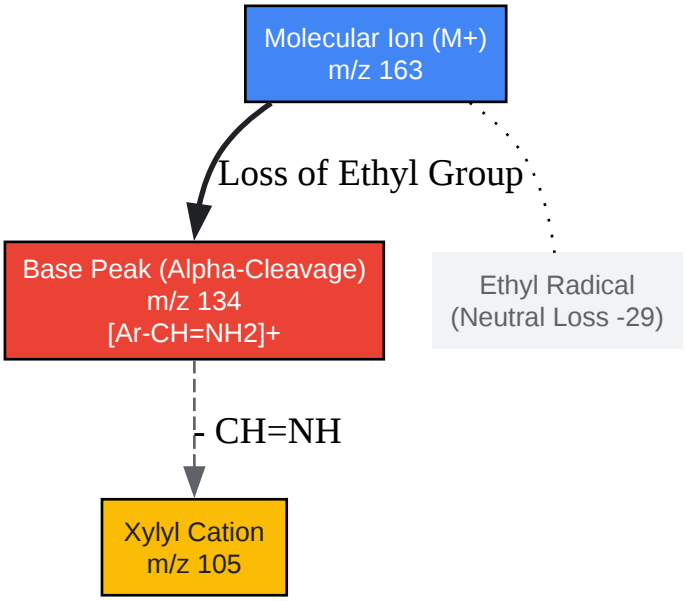

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Figure 2: Primary fragmentation pathway showing the dominance of alpha-cleavage yielding the m/z 134 base peak.

B. Nuclear Magnetic Resonance (NMR)

NMR data is critical for distinguishing the 2,3-dimethyl substitution pattern from other isomers (e.g., 2,4- or 3,4-dimethyl).

H NMR (400 MHz, CDCl

)

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Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
6.95 – 7.15	Multiplet	3H	Ar-H (4,5,6)	The 2,3-substitution leaves three adjacent protons. H5 is typically a triplet-like dd; H4/H6 are doublets.
3.92	Triplet (Hz)	1H	Ar-CH(NH)-	Deshielded by both the aromatic ring (anisotropy) and the amine (electronegativity).
2.28	Singlet	3H	Ar-CH (C2)	Ortho-methyl. Slightly shielded compared to meta due to steric crowding.
2.24	Singlet	3H	Ar-CH (C3)	Meta-methyl.
1.65 – 1.78	Multiplet	2H	-CH -CH	Diastereotopic methylene protons adjacent to the chiral center.
1.45	Broad Singlet	2H	-NH	Exchangeable with D O. Shift varies

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				with concentration.
0.88	Triplet (Hz)	3H	-CH -CH	Terminal methyl group.

C NMR (100 MHz, CDCl)

- Aromatic Carbons: Six signals in the 125–140 ppm range. The quaternary carbons (C1, C2, C3) will appear downfield (~135–138 ppm).
- Benzylic Carbon (C-N): ~56.0 ppm.
- Methylene (CH): ~30.5 ppm.
- Terminal Methyl (CH): ~10.8 ppm.
- Ring Methyls: Two signals at ~14.5 ppm and ~20.6 ppm (distinct environments for C2 and C3 methyls).

C. Infrared Spectroscopy (FT-IR)

- 3350 & 3280 cm : N-H stretching (Primary amine doublet).
- 2850–2960 cm : C-H stretching (Aliphatic and Aromatic).
- 1580–1600 cm : C=C Aromatic ring stretch.

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- 740–780 cm

  : C-H Out-of-plane bending (OOP).

  - Diagnostic: 1,2,3-trisubstituted benzenes typically show a strong band near 760–780 cm

    due to the three adjacent hydrogen atoms.

Differentiation from Isomers

The primary challenge is distinguishing the 2,3-isomer from the 2,4-, 2,5-, and 3,4-dimethyl isomers.

Isomer	H NMR Aromatic Pattern	IR OOP Bending
2,3-Dimethyl	3 Adjacent Protons (ABC/ABX): Overlapping multiplet or d/t/d pattern.	~770 cm (3 adjacent H)
2,4-Dimethyl	1 Isolated, 2 Adjacent: Singlet (H3) + two doublets (H5, H6).	~810 cm (2 adjacent H)
2,5-Dimethyl	1 Isolated, 2 Adjacent: Singlet (H6) + two doublets (H3, H4).	~810 cm (2 adjacent H)
3,4-Dimethyl	1 Isolated, 2 Adjacent: Broad singlet (H2) + AB system (H5, H6).	~820 cm (2 adjacent H)

Conclusion: The 2,3-isomer is unique in having three adjacent aromatic protons, which creates a distinct splitting pattern (often appearing as a "clean" multiplet compared to the singlet+doublet patterns of other isomers) and a lower frequency OOP bend in IR.

References

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  - Source: [4]

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